

Spectroscopic Profile of Manoyl Oxide: A Technical Guide

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Compound of Interest

Compound Name: Manoyl oxide

CAS No.: 27642-41-7

Cat. No.: B15571580

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This technical guide provides a comprehensive overview of the spectroscopic data for **Manoyl oxide**, a labdane-type diterpenoid of significant interest in natural product chemistry and drug discovery. **Manoyl oxide** serves as a crucial chiral intermediate in the synthesis of various bioactive compounds. This document compiles and presents its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with generalized experimental protocols for their acquisition.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique for elucidating the molecular structure of organic compounds. The following tables summarize the reported ^1H and ^{13}C NMR chemical shift data for **Manoyl oxide** and its common epimer, 13-epi-manoyl oxide.

^{13}C NMR Spectroscopic Data

The ^{13}C NMR spectrum provides detailed information about the carbon skeleton of the molecule.

Carbon No.	13R-Manoyl Oxide (δ_c)[1]	13-epi-Manoyl Oxide (δ_c)
1	39.1	39.1
2	18.5	18.5
3	42.1	42.1
4	33.5	33.5
5	55.6	55.6
6	20.1	20.1
7	41.5	41.5
8	74.5	74.5
9	59.8	59.8
10	37.0	37.0
11	15.7	15.7
12	34.7	34.7
13	73.1	73.1
14	148.1	148.1
15	110.4	110.4
16	28.6	28.6
17	24.3	24.3
18	33.3	33.3
19	21.5	21.5
20	15.4	15.4

¹H NMR Spectroscopic Data

While a complete, assigned ¹H NMR spectrum for **Manoyl oxide** is not readily available in the searched literature, typical chemical shift ranges for protons in similar labdane diterpenoids can

be expected. Key signals would include those for the vinyl group protons, methyl group singlets, and a complex pattern of methylene and methine protons in the aliphatic region.

Infrared (IR) Spectroscopy

IR spectroscopy is utilized to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Wavenumber (cm ⁻¹)	Assignment
~3080	=C-H stretch (vinyl)
2960-2850	C-H stretch (alkane)
~1640	C=C stretch (vinyl)
~1460	C-H bend (methylene)
~1380	C-H bend (methyl)
~1100-1000	C-O stretch (ether)

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, aiding in its identification and structural elucidation. **Manoyl oxide** has a molecular formula of C₂₀H₃₄O and a molecular weight of 290.5 g/mol .

Expected Fragmentation Pattern:

The fragmentation of **Manoyl oxide** in an electron ionization (EI) mass spectrometer is expected to involve characteristic losses of small neutral molecules and radical species. Key fragmentation pathways for cyclic ethers and terpenoids include:

- α -cleavage: Cleavage of the C-C bond adjacent to the ether oxygen.
- Loss of a methyl group (-15 amu): A common fragmentation for terpenoids.
- Loss of a vinyl group (-27 amu): From the side chain.

- Loss of water (-18 amu): Although less common for ethers than alcohols, it can occur through rearrangement.
- Retro-Diels-Alder reaction: Cleavage of the cyclic system.

A typical mass spectrum would show a molecular ion peak (M^+) at m/z 290, with other significant peaks corresponding to the masses of the resulting fragment ions.

Experimental Protocols

The following are generalized experimental protocols for the spectroscopic analysis of diterpenoids like **Manoyl oxide**. Specific parameters may need to be optimized based on the instrument and sample.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of the purified **Manoyl oxide** in about 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$).
- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- 1H NMR Acquisition:
 - Acquire a standard one-dimensional 1H NMR spectrum.
 - Typical parameters: pulse angle of 30-45°, acquisition time of 2-4 seconds, relaxation delay of 1-5 seconds.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
 - Typical parameters: pulse angle of 30-45°, acquisition time of 1-2 seconds, relaxation delay of 2-5 seconds.
- 2D NMR (for full assignment): Perform experiments such as COSY (Correlated Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC

(Heteronuclear Multiple Bond Correlation) to establish proton-proton and proton-carbon correlations for unambiguous signal assignment.

Infrared (IR) Spectroscopy

- Sample Preparation:
 - Neat (liquid/oil): Place a drop of the sample between two KBr or NaCl plates.
 - KBr Pellet (solid): Grind a small amount of the sample with dry KBr powder and press into a thin, transparent pellet.
 - Solution: Dissolve the sample in a suitable solvent (e.g., CCl_4 , CHCl_3) and place in a liquid cell.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
 - Record a background spectrum of the empty sample holder (or solvent).
 - Place the sample in the beam path and record the sample spectrum.
 - The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

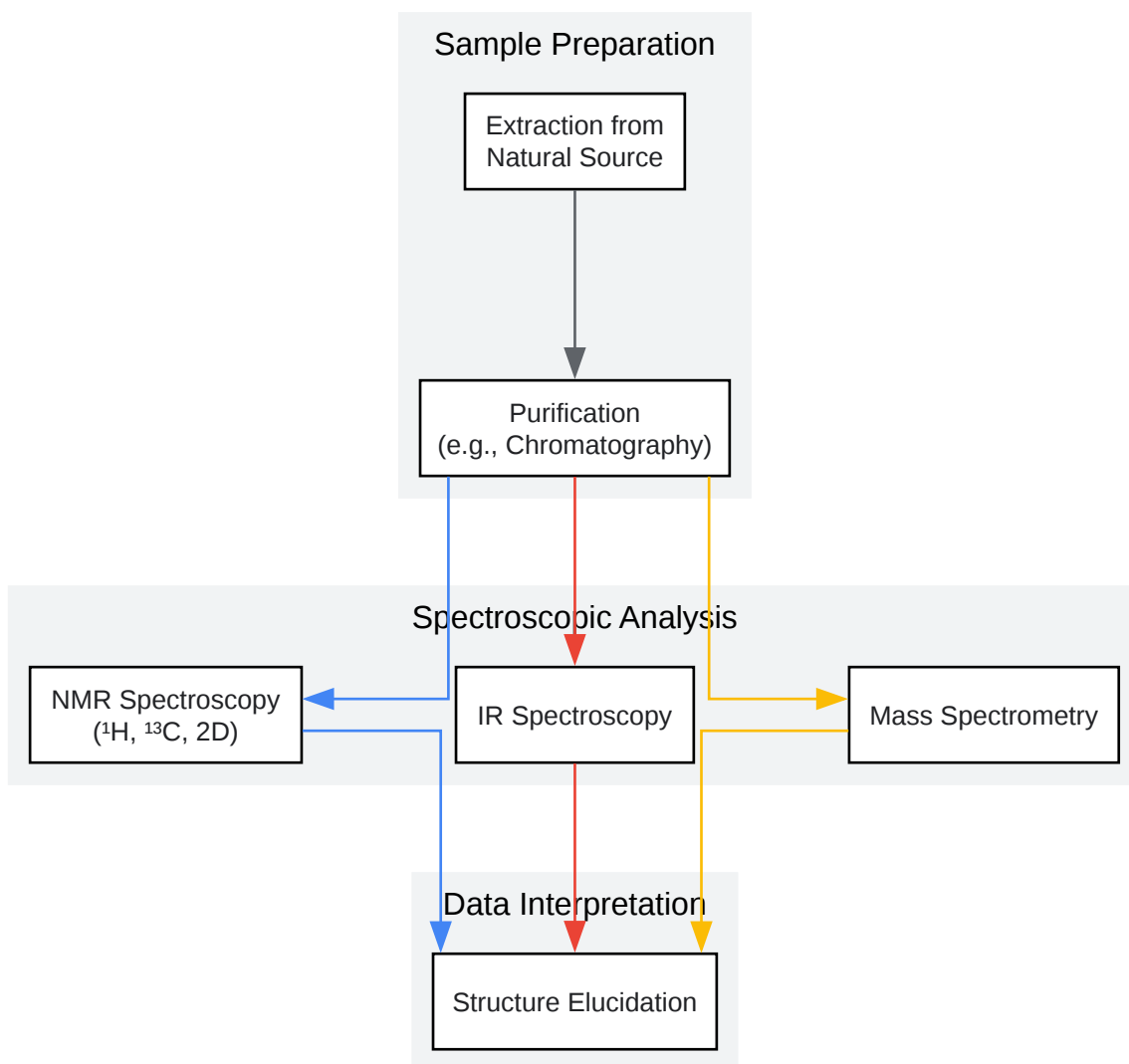
- Sample Introduction: Introduce the sample into the mass spectrometer via a suitable method, such as Gas Chromatography (GC-MS) for volatile compounds or direct infusion for pure samples.
- Ionization: Utilize an appropriate ionization technique, commonly Electron Ionization (EI) for GC-MS, which provides detailed fragmentation patterns.
- Mass Analysis: The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).

- Detection: The separated ions are detected, and their abundance is recorded to generate the mass spectrum.

Visualization of Analytical Workflow

The following diagram illustrates a general workflow for the spectroscopic analysis of a natural product like **Manoyl oxide**.

General Workflow for Spectroscopic Analysis of Manoyl Oxide



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Caption: A flowchart illustrating the general steps from sample preparation to structure elucidation using various spectroscopic techniques.

This guide provides a foundational understanding of the spectroscopic characteristics of **Manoyl oxide**. For more detailed and specific data, researchers are encouraged to consult the primary literature and spectral databases.

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References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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